

Personal protective equipment for handling 3,5-Difluorotoluene

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Compound of Interest

Compound Name: 3,5-Difluorotoluene

Cat. No.: B038592

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Essential Safety and Handling Guide for 3,5-Difluorotoluene

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for handling **3,5-Difluorotoluene**, including operational procedures and disposal plans. Our goal is to be your preferred source for laboratory safety and chemical handling information, building trust by providing value beyond the product itself.

Chemical and Physical Properties

3,5-Difluorotoluene is a colorless, flammable liquid with a pungent odor. It is crucial to understand its physical properties to ensure safe handling and storage.

Property	Value
Molecular Formula	C ₇ H ₆ F ₂
Molecular Weight	128.12 g/mol [1] [2]
Density	1.122 g/cm ³ (Predicted)
Boiling Point	117.6 ± 20.0 °C (Predicted)
Flash Point	16.4 °C
Vapor Pressure	20.6 mmHg at 25°C

Note: Occupational Exposure Limits (OELs), such as Permissible Exposure Limits (PELs) or Threshold Limit Values (TLVs), have not been established for **3,5-Difluorotoluene**. Therefore, it is imperative to handle this chemical with caution and use engineering controls and personal protective equipment to minimize exposure.

Personal Protective Equipment (PPE)

Due to its hazardous nature, appropriate PPE is mandatory when handling **3,5-Difluorotoluene**.

PPE Category	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields or a face shield. [3]
Skin Protection	Wear fire/flame resistant and impervious clothing. [3] Chemical-resistant gloves are required. While specific breakthrough times for 3,5-Difluorotoluene are not available, butyl rubber or neoprene gloves are generally recommended for halogenated hydrocarbons. [4] [5]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate organic vapor cartridge. [3]

Experimental Protocols: Safe Handling and Disposal

Adherence to strict protocols is essential for the safe use of **3,5-Difluorotoluene** in a laboratory setting.

Handling and Storage

- Ventilation: Always handle **3,5-Difluorotoluene** in a well-ventilated area, preferably within a chemical fume hood.
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.^[3] Use non-sparking tools.^[3]
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.^[3]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.^[3] Keep away from oxidizing agents.
- Personal Hygiene: Wash hands thoroughly after handling.

Spill Control and Cleanup

In the event of a spill, follow these steps immediately:

- Evacuate: Immediately evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, but avoid creating drafts that could spread the vapor.
- Control Ignition Sources: Extinguish all nearby ignition sources.
- Containment: Create a dike around the spill using an inert absorbent material such as vermiculite, dry sand, or earth.^[6] Do not use combustible materials like paper towels to absorb the initial spill.^[7]
- Absorption: Once contained, absorb the spilled liquid with the inert material, working from the outside in.^[6]

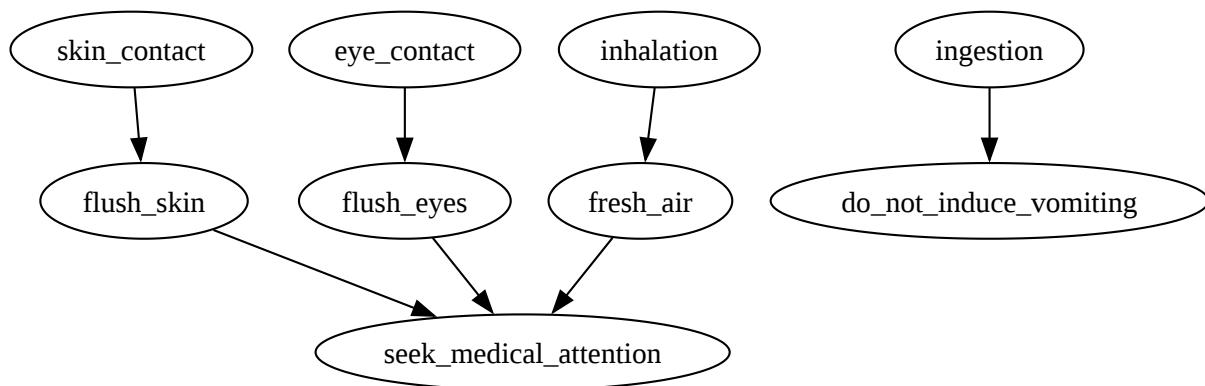
- Collection: Carefully scoop up the absorbed material using non-sparking tools and place it into a designated, labeled, and sealed container for hazardous waste.
- Decontamination: Clean the spill area with soap and water.^[8] All cleaning materials should also be disposed of as hazardous waste.

Disposal Plan

All waste containing **3,5-Difluorotoluene** must be treated as hazardous waste.

- Waste Collection: Collect all **3,5-Difluorotoluene** waste, including contaminated absorbents and disposable PPE, in a clearly labeled, sealed, and compatible container.
- Labeling: The container must be labeled as "Hazardous Waste" and include the full chemical name: "**3,5-Difluorotoluene**".
- Storage: Store the waste container in a designated hazardous waste accumulation area, away from incompatible materials.
- Disposal: Dispose of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company. Do not dispose of **3,5-Difluorotoluene** down the drain.^[9]

Emergency Procedures



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First Aid Measures

- Skin Contact: Immediately flush the affected area with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[10] Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[10] Seek immediate medical attention.
- Inhalation: Move the exposed person to fresh air. If they are not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[11]

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